

# An In-depth Technical Guide to the Physicochemical Properties and Stability of Vancomycin

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## Compound of Interest

Compound Name: Oganomycin GB

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the core physicochemical properties and stability of Vancomycin, a critical glycopeptide antibiotic. The information is curated to support research, development, and clinical application of this essential therapeutic agent. It is important to note that searches for "**Oganomycin GB**" did not yield relevant results; this document focuses on Vancomycin, a compound with extensive documentation matching the requested parameters.

## Physicochemical Properties

Vancomycin is a complex glycopeptide antibiotic derived from *Streptomyces orientalis*.<sup>[1][2]</sup> Its intricate structure dictates its physical and chemical characteristics, which are fundamental to its formulation and therapeutic action.

Table 1: Key Physicochemical Properties of Vancomycin

Property	Value	Source
Molecular Formula	C <sub>66</sub> H <sub>75</sub> Cl <sub>2</sub> N <sub>9</sub> O <sub>24</sub>	[1]
Molecular Weight	1449.2 g/mol	[1]
Appearance	Tan to brown solid/powder	[1]
Solubility	Water: >100 mg/mL Methanol: Moderately soluble Higher alcohols, acetone, ether: Insoluble	[1]
pKa Values	~2.9, 7.2, 8.6, 9.6, 10.5, 11.7	[3]
LogP	-3.1	[1]
UV Max Absorption (in water)	282 nm	[1]

## Stability Profile

The stability of Vancomycin is a critical factor in its preparation, storage, and administration. Degradation can lead to loss of potency and the formation of potentially undesirable byproducts.

### 2.1. pH and Temperature Stability

Vancomycin's stability is highly pH-dependent. Titration above pH 11 and below pH 1 is irreversible and results in the loss of antibiotic potency.[3] The optimal pH for stability is generally between 4 and 5.

Temperature also plays a significant role. While refrigeration at 2-8°C is standard for reconstituted solutions, studies have shown varying stability depending on concentration and storage conditions. For instance, solutions at 5 and 10 mg/mL in PVC bags were stable for 58 days at +4°C.[4] At a higher concentration of 83 mg/mL in 5% dextrose, vancomycin was stable for 72 hours at +37°C.[4]

Table 2: Stability of Vancomycin Solutions under Various Conditions

Concentration	Diluent	Storage Container	Temperature	Duration of Stability	Source
5 mg/mL	Not specified	PVC bag	+4°C (light protected)	7 days	[4]
5 mg/mL	Not specified	PVC bag	+22°C (no light protection)	48 hours	[4]
5 and 10 mg/mL	Not specified	PVC bag	+4°C (no light protection specified)	58 days	[4]
83 mg/mL	5% Dextrose	Not specified	+37°C	72 hours	[4]
80 mg/mL	Saline	Syringe	Not specified (during 24h infusion)	Visible particles after 22 hours	[4]

## 2.2. Degradation Pathways

Under stress conditions such as heat, acidic, and basic environments, Vancomycin can degrade. Studies have identified several degradation products.[4][5] For example, under heat, two degradation peaks have been observed, while acidic and basic conditions each produce a distinct degradation peak.[4] Research has also explored the degradation of vancomycin in aquatic environments, identifying four primary degradation products.[6]

# Experimental Protocols

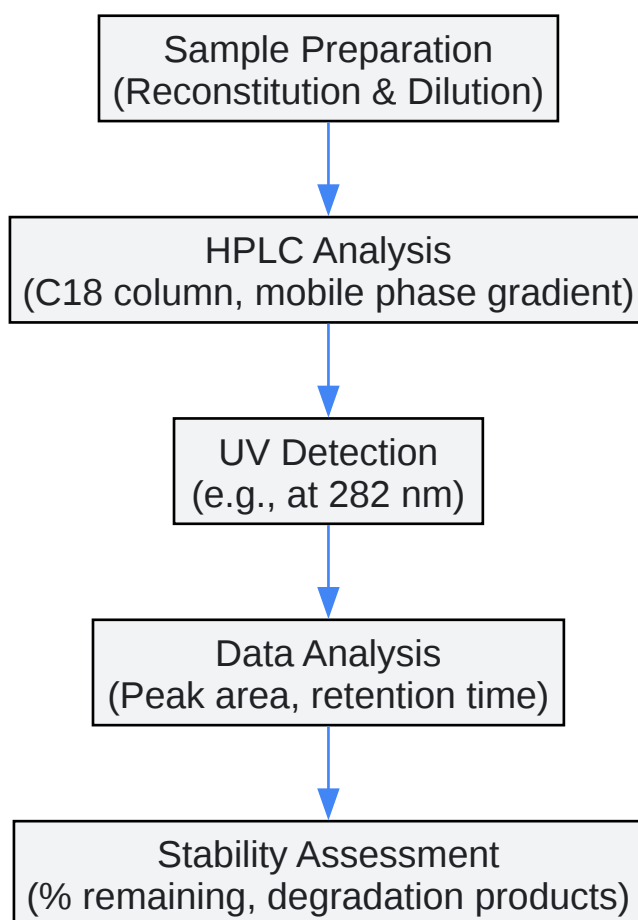
## 3.1. Determination of Physicochemical Properties

A common method for determining the dissociation constants (pKa values) of Vancomycin is through electrometric and spectrophotometric titrations.[3] The molecular weight and structure are typically confirmed using techniques like mass spectrometry.[1]

## 3.2. Stability-Indicating High-Performance Liquid Chromatography (HPLC) Method

A validated HPLC method is crucial for assessing the chemical stability of Vancomycin and detecting degradation products.

- Workflow for HPLC Stability Testing:



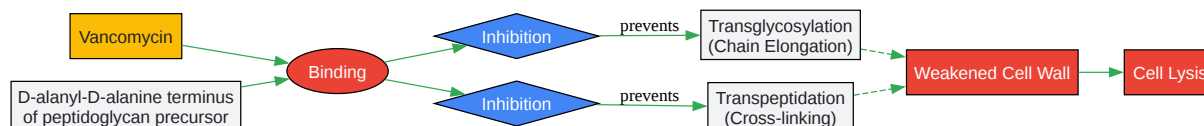
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Caption: High-level workflow for HPLC-based stability testing of Vancomycin.

## Signaling Pathways and Mechanism of Action

Vancomycin exerts its antibacterial effect by inhibiting a specific step in the synthesis of the peptidoglycan layer of the bacterial cell wall in Gram-positive bacteria.<sup>[1]</sup>

- Mechanism of Action:



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